

# 3-Isopropoxypyropanenitrile molecular weight and formula

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## Compound of Interest

Compound Name: 3-Isopropoxypyropanenitrile

Cat. No.: B090267

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## Core Chemical Properties of 3-Isopropoxypyropanenitrile

This document outlines the fundamental molecular properties of **3-Isopropoxypyropanenitrile**, a compound relevant in various research and development applications. The primary data, including its molecular formula and weight, are summarized below.

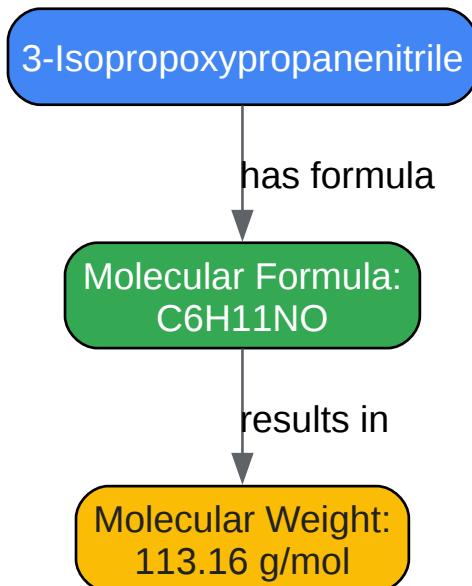
## Molecular Data

**3-Isopropoxypyropanenitrile** is a chemical compound with the molecular formula C<sub>6</sub>H<sub>11</sub>NO.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Its molecular weight is approximately 113.16 g/mol.[\[1\]](#)[\[4\]](#) More precise measurements list the molecular weight as 113.1576 g/mol.[\[2\]](#)[\[3\]](#)

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	113.16 g/mol <a href="#">[1]</a> <a href="#">[4]</a>
Monoisotopic Mass	113.084063974 Da <a href="#">[2]</a> <a href="#">[4]</a>
CAS Registry Number	110-47-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Structural and Identifier Relationship

The relationship between the common name of the compound and its core molecular properties is illustrated in the diagram below. This visualization demonstrates the direct logical connection from the chemical's identifier to its empirical formula and calculated molecular mass.



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Caption: Logical flow from chemical name to formula and molecular weight.

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## References

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